

Technical Guide: Solubility & Handling of 2-(3-Fluorophenyl)-2-oxoacetic Acid

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Compound of Interest

Compound Name: 2-(3-Fluorophenyl)-2-oxoacetic acid

CAS No.: 79477-87-5

Cat. No.: B3043220

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Executive Summary

2-(3-Fluorophenyl)-2-oxoacetic acid (CAS 79477-87-5) is a specialized alpha-keto acid intermediate used in the synthesis of fluorinated pharmaceuticals, including phenylglycine derivatives and atorvastatin analogs. Its solubility profile is governed by two competing structural features: the lipophilic fluorophenyl ring and the highly polar alpha-keto carboxylic acid moiety.^[1]

Critical Distinction: This compound is frequently confused in databases with 3-fluorophenylacetic acid (CAS 331-25-9). Researchers must verify the presence of the alpha-keto group (

at the 2-position), as this significantly increases acidity and alters solubility compared to the acetic acid analog.

Part 1: Physicochemical Profile

Understanding the fundamental properties of this molecule is prerequisite to predicting its behavior in solution.^[1]

Property	Value / Characteristic	Impact on Solubility
CAS Number	79477-87-5	Unique identifier for the oxoacetic derivative. ^[2]
Molecular Weight	168.12 g/mol	Small molecule; kinetics of dissolution are rapid. ^[1]
pKa (Predicted)	~3.2	Stronger acid than acetic analogs (pKa ~4.8). ^[1] Solubility is highly pH-dependent.
LogP (Predicted)	1.4	Moderately lipophilic. ^[1] Soluble in organic solvents; limited water solubility in neutral form. ^[1]
Melting Point	92–96°C (Est.) ^{[1][3]}	Solid at room temperature. ^[1] ^[3] Recrystallization requires heating >50°C.
H-Bond Donors	1 (Carboxylic OH)	Capable of dimerization in non-polar solvents. ^[1]
H-Bond Acceptors	3 (F, Keto O, Acid O)	Good solubility in protic solvents (Alcohols, Water). ^[1]

Part 2: Solubility Landscape

Aqueous Solubility (pH Dependence)

The solubility of **2-(3-Fluorophenyl)-2-oxoacetic acid** in water is dictated by the Henderson-Hasselbalch equation.

- pH < 2.0 (Highly Acidic): The molecule exists in its neutral, protonated form (^[1] Solubility is low (< 10 g/L), driven only by the polarity of the keto/acid groups.^[1]

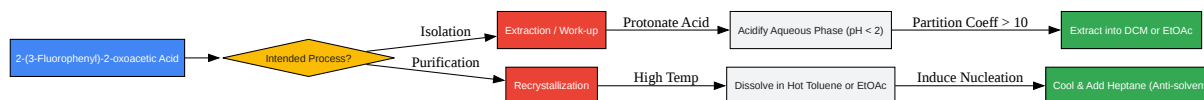
- pH > 4.5 (Basic/Neutral): The molecule exists as the carboxylate anion (). Solubility increases dramatically (> 50 g/L) due to ionic solvation.[1]
- Practical Implication: For extraction, use acidic water (pH 1) to force the compound into the organic phase (DCM/EtOAc).[1] For dissolution, use a buffered solution at pH 7.4 or basic water (NaOH).[1]

Organic Solvent Compatibility[1][6]

- High Solubility: Methanol, Ethanol, THF, Ethyl Acetate, Acetone.[1]
 - Mechanism:[4] Dipole-dipole interactions and hydrogen bonding solvate the keto-acid functionality.
- Moderate Solubility: Dichloromethane (DCM), Chloroform, Toluene.[1]
 - Mechanism:[4] Solvation of the fluorophenyl ring; dimerization of the acid group often occurs.[1]
- Low Solubility (Anti-Solvents): Hexanes, Heptane, Cyclohexane.[1]
 - Mechanism:[4] The polar head group resists solvation in non-polar alkanes, making these ideal for precipitation.[1]

Solubility Decision Matrix (DOT Visualization)

The following diagram illustrates the logical flow for solvent selection based on the intended process (Extraction vs. Crystallization).



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Caption: Decision tree for solvent selection based on process requirements (Isolation vs. Purification).

Part 3: Experimental Protocols

Protocol A: Quantitative Solubility Determination (HPLC Method)

Use this self-validating protocol to generate exact solubility data for your specific batch/purity.

Reagents:

- Solvent of interest (e.g., pH 7.4 Buffer, Water, Methanol).[\[1\]](#)
- HPLC Mobile Phase: 0.1% Formic Acid in Water / Acetonitrile (Gradient).[\[1\]](#)
- Standard: Pure **2-(3-Fluorophenyl)-2-oxoacetic acid** (>98%).[\[3\]](#)

Procedure:

- Saturation: Add excess solid compound (~50 mg) to 1.0 mL of the solvent in a glass vial.
- Equilibration: Vortex for 1 minute, then shake/stir at 25°C for 24 hours.
- Filtration: Filter the suspension through a 0.22 µm PTFE syringe filter. Note: Discard the first 200 µL of filtrate to prevent filter adsorption errors.
- Dilution: Dilute the filtrate 100x with Mobile Phase (50:50 Water:ACN).
- Quantification: Inject onto HPLC (C18 Column, UV detection at 254 nm). Calculate concentration against a 5-point calibration curve (0.1 – 1.0 mg/mL).

Protocol B: Purification via Recrystallization

Since this compound is thermally stable but prone to decarboxylation at very high temperatures (>150°C), moderate boiling solvents are preferred.[\[1\]](#)

Recommended Solvent System: Toluene / Heptane (Solvent / Anti-solvent).[\[1\]](#)

- Dissolution:
 - Place 1.0 g of crude solid in a round-bottom flask.
 - Add Toluene (approx. 5-7 mL) and heat to 80°C.
 - If not fully dissolved, add Toluene in 0.5 mL increments.[\[1\]](#) Do not exceed 10 mL/g.
- Hot Filtration (Optional):
 - If insoluble particulates remain, filter the hot solution through a pre-warmed glass frit.[\[1\]](#)
- Crystallization:
 - Remove from heat and allow to cool slowly to room temperature (~25°C).
 - Add Heptane dropwise until a persistent turbidity (cloudiness) is observed.[\[1\]](#)
 - Cool the flask in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation:
 - Filter the white crystals via vacuum filtration.[\[1\]](#)
 - Wash the cake with cold Heptane (2 x 5 mL).
 - Dry under vacuum at 40°C for 4 hours.[\[1\]](#)

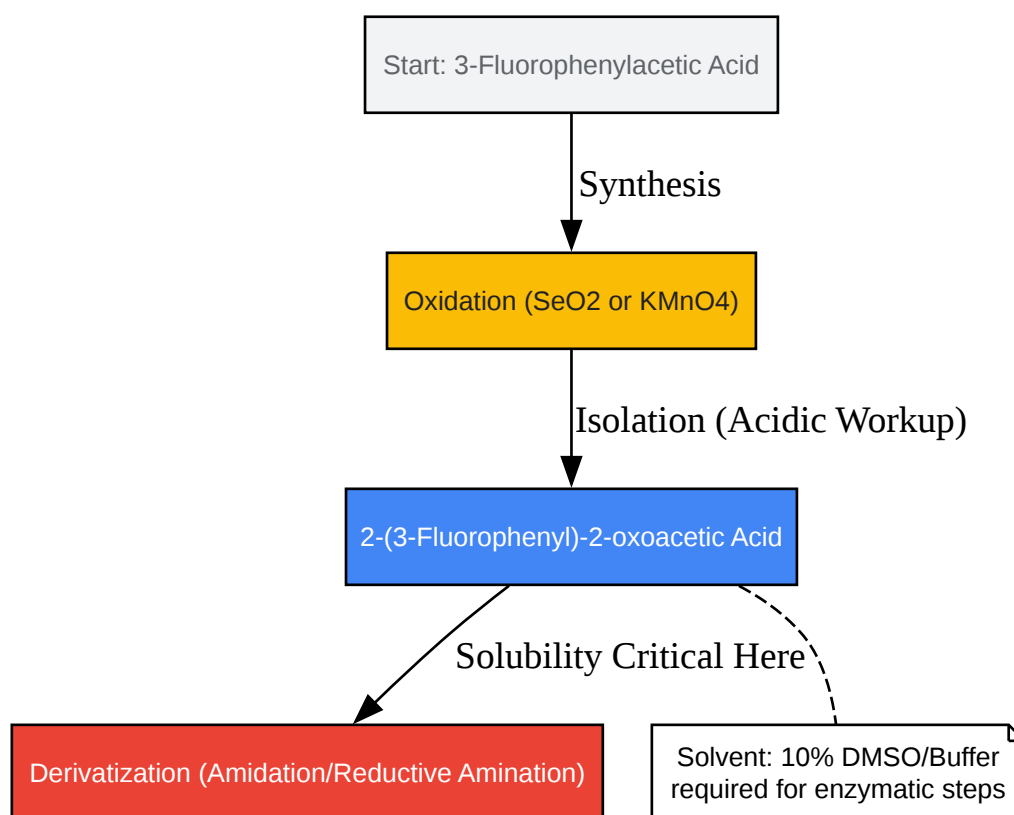
Part 4: Applications in Drug Development

This compound serves as a "chiral pool" entry point when coupled with chiral auxiliaries.[\[1\]](#) Its solubility impacts two key stages:

- Enzymatic Resolution: When using transaminases to convert the keto group to an amine (synthesis of non-natural amino acids), the substrate must be dissolved in an aqueous buffer.[\[1\]](#)
 - Solution: Use a co-solvent system of 5-10% DMSO in Phosphate Buffer (pH 7-8) to maintain substrate solubility without denaturing the enzyme.

- Friedel-Crafts Reactions: In the synthesis of atorvastatin-like scaffolds, the acid chloride of this molecule is often generated.^[1]
 - Solvent: The reaction is typically run in Dichloromethane (DCM) or 1,2-Dichloroethane.^[1] The high solubility of the acid chloride in chlorinated solvents ensures homogeneous kinetics.^[1]

Synthesis Workflow Visualization



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Caption: Role of solubility in the synthesis and downstream derivatization of the target keto-acid.

References

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